

# Personal protective equipment for handling 6-Chloro-2-benzoxazolinone

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## Compound of Interest

Compound Name: 6-Chloro-2-benzoxazolinone

Cat. No.: B025022

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## Essential Safety and Handling Guide for 6-Chloro-2-benzoxazolinone

This guide provides crucial safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **6-Chloro-2-benzoxazolinone**. The following procedures are designed to ensure the safe handling and disposal of this chemical in a laboratory setting.

### Chemical and Physical Properties

A summary of the key quantitative data for **6-Chloro-2-benzoxazolinone** is presented below.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>4</sub> ClNO <sub>2</sub>
Molecular Weight	169.56 g/mol <a href="#">[1]</a>
Appearance	White to light yellow to light orange powder to crystal
Melting Point	193.0 to 197.0 °C
Purity (GC)	min. 98.0 %

## Hazard Identification and Personal Protective Equipment (PPE)

**6-Chloro-2-benzoxazolinone** is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[\[2\]](#) Adherence to proper PPE protocols is mandatory to prevent exposure.

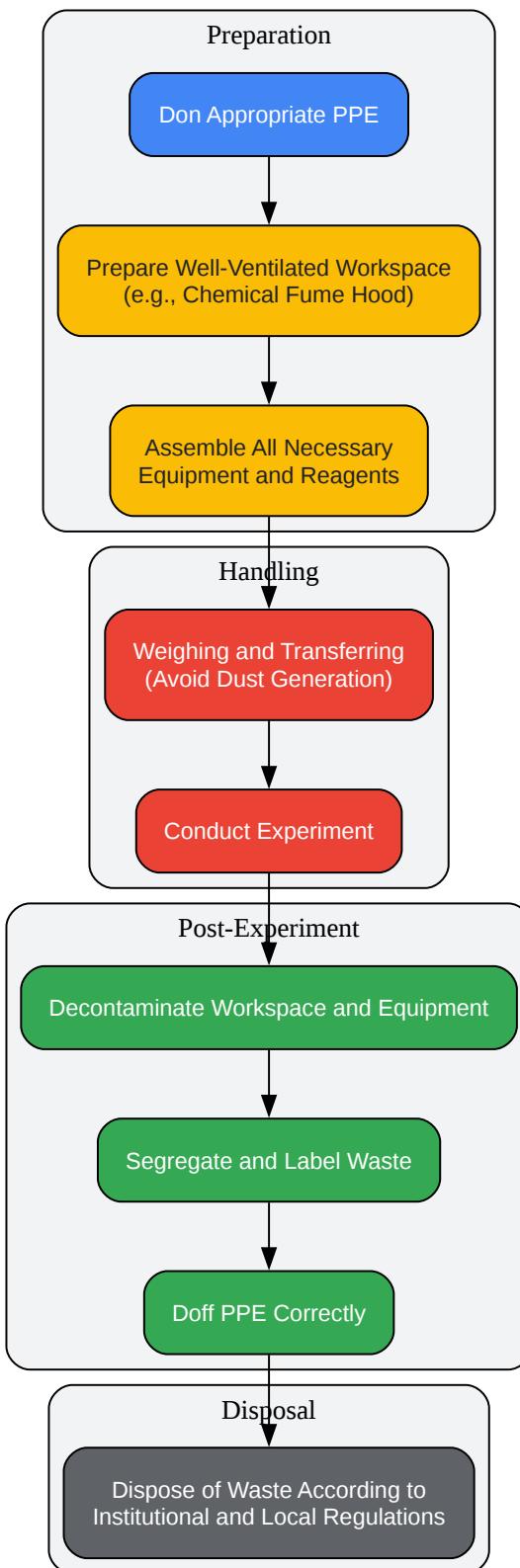
Hazard	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity (Oral)	GHS07	Warning	H302: Harmful if swallowed <a href="#">[2]</a>
Skin Irritation	GHS07	Warning	H315: Causes skin irritation <a href="#">[2]</a>
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation <a href="#">[2]</a>
Respiratory Irritation	GHS07	Warning	H335: May cause respiratory irritation <a href="#">[2]</a>

## Minimum Required PPE:

- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene) are required.[\[3\]](#) Always inspect gloves for signs of degradation or puncture before use.
- Eye and Face Protection: Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) are essential.[\[2\]](#) A face shield may be necessary when there is a risk of splashing.
- Skin and Body Protection: A lab coat or chemical-resistant apron must be worn.[\[3\]](#) For larger quantities or when generating dust, fire/flame resistant and impervious clothing is recommended.[\[2\]](#)
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#) If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[\[2\]](#)

## Operational Plan: Safe Handling Protocol

The following workflow outlines the procedural steps for safely handling **6-Chloro-2-benzoxazolinone** in a laboratory setting.



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## Safe Handling Workflow for **6-Chloro-2-benzoxazolinone**

### Experimental Protocols

#### Weighing and Transfer:

- Ensure all work is performed within a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#)
- Use a spatula or other appropriate tool to handle the solid chemical.
- Avoid creating dust. If dissolving the compound, add the solid to the solvent slowly to prevent splashing.

#### Experimental Work:

- Conduct all reactions involving **6-Chloro-2-benzoxazolinone** in a chemical fume hood.[\[4\]](#)
- Keep all containers of the chemical tightly closed when not in use.[\[2\]](#)
- Avoid direct contact with the skin, eyes, and clothing.

#### Post-Experiment:

- Decontaminate all surfaces and equipment that have come into contact with the chemical using an appropriate solvent and cleaning agents.
- Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)

#### Disposal Plan

Proper disposal of **6-Chloro-2-benzoxazolinone** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

#### Waste Segregation:

- Collect all waste containing **6-Chloro-2-benzoxazolinone** separately from other waste streams.<sup>[3]</sup> This includes:
  - Leftover or unused chemical.
  - Contaminated consumables (e.g., gloves, weighing paper, pipette tips).
  - Reaction mixtures and solutions.

#### Waste Labeling and Storage:

- All waste containers must be clearly labeled with the chemical name ("**6-Chloro-2-benzoxazolinone**") and appropriate hazard symbols.
- Store waste in a designated, well-ventilated, and secure area away from incompatible materials. The container should be tightly closed.<sup>[2]</sup>

#### Disposal Method:

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal laws and regulations.<sup>[2]</sup> Do not dispose of down the drain or in general waste.

#### Emergency Procedures

##### First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.<sup>[2]</sup>
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation occurs, get medical help.<sup>[2]</sup>
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a doctor.<sup>[2]</sup>

- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[2]

#### Accidental Release Measures:

- Personal Precautions: Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Wear appropriate personal protective equipment.[2]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Collect spillage and arrange for disposal without creating dust. Keep in suitable, closed containers for disposal.[2]

This guide is intended to provide essential information for the safe handling of **6-Chloro-2-benzoxazolinone**. Always refer to the full Safety Data Sheet (SDS) and your institution's specific safety protocols before beginning any work with this chemical.

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## References

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